

2-Iodobenzoic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Iodobenzoic acid

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-Iodobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and toxicological properties of **2-Iodobenzoic acid** (CAS No: 88-67-5). The information is compiled and synthesized from multiple safety data sheets and toxicological resources to ensure a thorough guide for laboratory and drug development applications.

Chemical Identification and Physical Properties

2-Iodobenzoic acid is an organic compound that serves as a versatile precursor in the synthesis of various organic molecules, including the mild oxidants 2-Iodoxybenzoic acid (IBX) and Dess-Martin periodinane.^{[1][2][3]}

Table 1: Chemical Identifiers for **2-Iodobenzoic Acid**

Identifier	Value
IUPAC Name	2-iodobenzoic acid[4]
CAS Number	88-67-5[5][6][7]
EC Number	201-850-7[5][8][9]
Molecular Formula	C ₇ H ₅ IO ₂ [4][10][11]
Molecular Weight	248.02 g/mol [4][7]
Synonyms	o-Iodobenzoic acid, Benzoic acid, 2-iodo-[4][6]
InChI Key	CJNZAXGUTKBIHP-UHFFFAOYSA-N[4][7]

Table 2: Physical and Chemical Properties of **2-Iodobenzoic Acid**

Property	Value	Source(s)
Physical State	White to off-white or light brown crystalline powder/solid. [4][12][13]	Fisher Scientific, PubChem
Odor	Odorless.[12]	Fisher Scientific
Melting Point	160-163 °C (320-325.4 °F).[7] [11][12][14]	Fisher Scientific, ChemBK, Chemsr, Sigma-Aldrich
Density	2.25 g/cm ³ . [8][12]	Fisher Scientific, Elemental Microanalysis
Solubility	Sparingly soluble in water.[10] [11] Soluble in organic solvents like ethanol and acetone.[10][13]	ChemicalBook, ChemBK, Solubility of Things
Vapor Pressure	0.000198 mmHg at 25°C.[4]	PubChem
pKa	2.85 at 25°C.[11]	ChemBK
Stability	Stable under normal conditions.[5][12][15] May be sensitive to light and air.[10] [12]	TCI, Fisher Scientific, CDH, ChemicalBook

Hazard Identification and Classification

2-Iodobenzoic acid is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Table 3: GHS Hazard Classification for **2-Iodobenzoic Acid**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[5][8][9][15]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5][8][9][15]
Serious Eye Damage/Eye Irritation	Category 1 / 2	H318 / H319: Causes serious eye damage / Causes serious eye irritation.[5][8][9][15]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[8][12][15][16]

Signal Word: Danger or Warning[5][9][12]

Primary Hazards:

- Ingestion: Harmful if swallowed.[4][5]
- Skin Contact: Causes skin irritation.[5][9] Skin contact is not thought to have harmful health effects on its own, but the material can cause inflammation and may produce health damage following entry through wounds or lesions.[17]
- Eye Contact: Causes serious eye irritation and may cause serious eye damage.[5][9][12]
- Inhalation: May cause respiratory system irritation.[8][12][15]

Toxicological Data

The toxicological profile has been established through animal studies. The primary endpoints are acute oral toxicity and irritation.

Table 4: Acute Toxicity Data for **2-Iodobenzoic Acid**

Test	Species	Route	Value	Source(s)
LD ₅₀	Mouse	Oral	1500 mg/kg	TCI[5]
LD ₅₀	Mouse	Intraperitoneal	196 mg/kg	Santa Cruz Biotechnology[17]
LD ₅₀	Mouse	Intraperitoneal	200 mg/kg	TCI[5]

Chronic Effects: Prolonged exposure to iodides may lead to "iodism," characterized by symptoms such as excessive salivation, headache, fever, and skin rashes.[15] Iodides can also affect thyroid gland activity.[17]

Experimental Protocols

The toxicological data reported in safety data sheets are typically generated using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD Test Guideline 420: Fixed Dose Procedure)

This method is designed to assess the acute toxic effects of a substance following oral administration, using fewer animals and causing less suffering than traditional LD₅₀ tests.[18]

- Principle: The test avoids using death as an endpoint. Instead, it identifies a dose that causes evident toxicity but no mortality.[4][12]
- Methodology: The study begins with a sighting study to determine the appropriate starting dose.[18] Subsequently, groups of animals (typically female rats) are dosed in a stepwise manner using fixed doses (e.g., 5, 50, 300, 2000 mg/kg).[4] The substance is administered as a single oral dose via gavage to fasted animals.[4][8]
- Observations: Animals are observed for signs of toxicity and mortality for up to 14 days.[8] Observations are made at specific intervals post-dosing (e.g., 30 mins, 1, 2, 4 hours) and

daily thereafter.[19] Body weight is recorded weekly.[4] At the end of the study, a gross necropsy is performed.[4]

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This guideline provides a procedure for assessing the potential of a substance to cause skin irritation or corrosion.[11][17]

- Principle: The test evaluates the potential for reversible inflammatory changes in the skin following application of a test substance.[15] A sequential testing strategy, often starting with in vitro methods, is recommended to minimize animal testing.[14][20]
- Methodology: A single dose (0.5 g for solids) of the test substance is applied to a small area (approx. 6 cm²) of the shaved skin of an albino rabbit.[11][20] The area is covered with a gauze patch for a 4-hour exposure period.[11][20] After exposure, the residual substance is removed.[20]
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.[20]

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

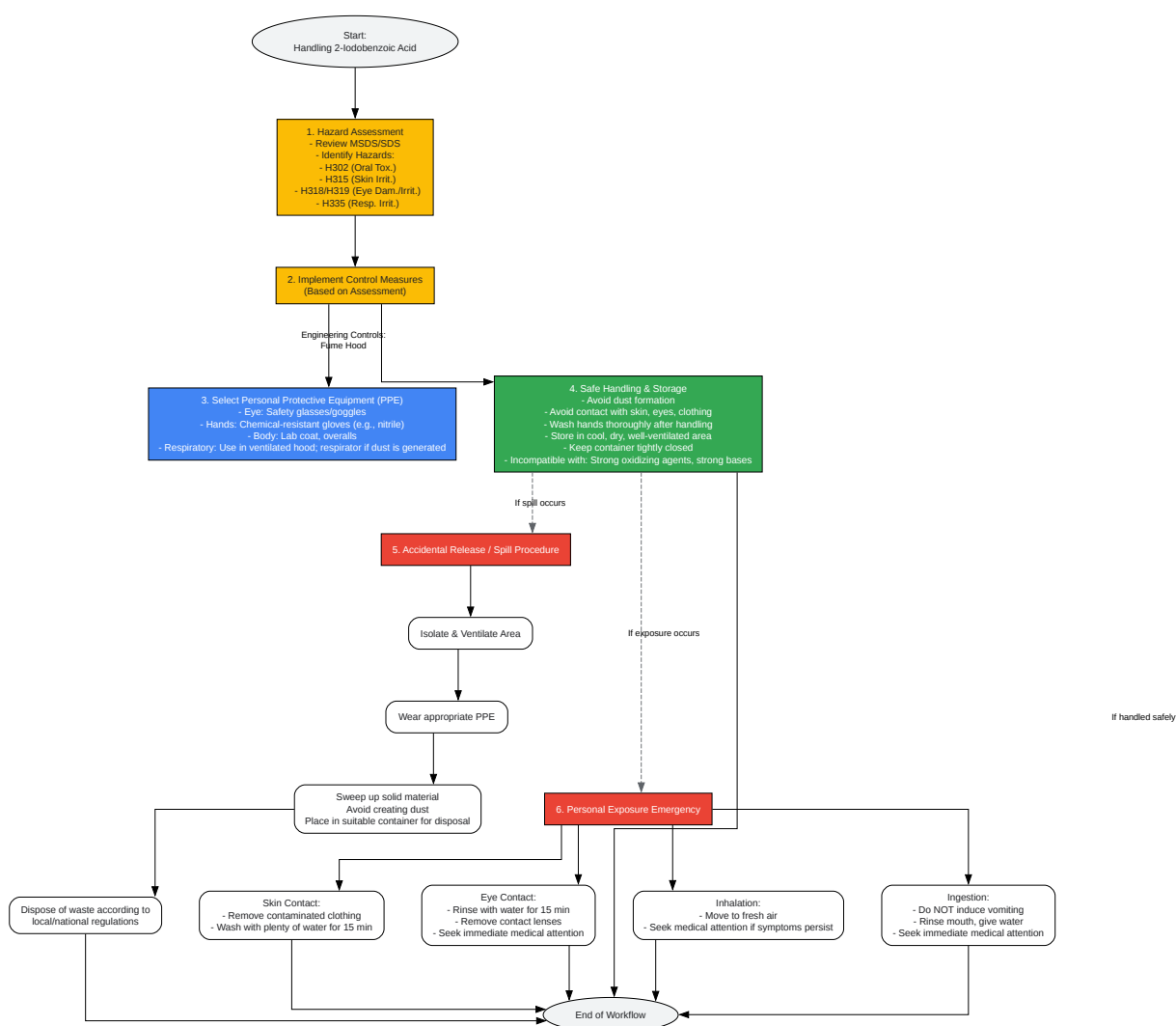
This test is used to identify substances that can cause serious eye damage or irritation.[16]

- Principle: The test assesses the potential for a substance to produce reversible or irreversible changes in the eye. A weight-of-evidence analysis is performed first to avoid unnecessary animal testing.[5][10]
- Methodology: A single dose of the test substance (typically 0.1 g for a solid) is applied into the conjunctival sac of one eye of an albino rabbit.[9][21] The other eye remains untreated and serves as a control.[5][16] The eyelids are held together for about one second to prevent loss of the material.[5][10] The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[5]

- Observations: Eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours after application.^[9] The observation period can be extended up to 21 days to evaluate the reversibility of any effects.^{[16][21]}

Risk Assessment and Handling Workflow

Proper risk assessment and adherence to handling protocols are critical to ensure safety when working with **2-Iodobenzoic acid**. The following workflow outlines the key steps from initial assessment to emergency response.



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Fig. 1: Risk Assessment and Handling Workflow for **2-Iodobenzoic Acid**.

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 5: First Aid Measures for **2-Iodobenzoic Acid**

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air. If symptoms like coughing or shortness of breath occur, seek medical attention. [8] [9] [12] [16]
Skin Contact	Immediately remove all contaminated clothing. [17] Wash the affected skin with plenty of water for at least 15 minutes. [12] [16] If skin irritation persists, get medical advice. [5] [8] [9]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. [5] [12] [16] Remove contact lenses if present and easy to do. [5] [8] [9] Seek immediate medical attention. [8] [9] [16]
Ingestion	Do NOT induce vomiting. [12] [16] Rinse the mouth with water and give a glass of water to drink. [5] [8] [17] Call a poison center or doctor immediately if you feel unwell. [5] [8] [9]
Notes to Physician	Treat symptomatically. [8] [12] [16] [17]

Fire and Explosion Hazard Data

- Flammability: Combustible solid but propagates flame with difficulty.[\[17\]](#) Dust clouds may form an explosive mixture with air if in a confined space with an ignition source.[\[17\]](#)
- Suitable Extinguishing Media: Use water spray, dry chemical powder, foam, or carbon dioxide (CO₂).[\[5\]](#)[\[12\]](#)[\[16\]](#)

- **Hazardous Combustion Products:** Thermal decomposition can produce toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[\[5\]](#)[\[12\]](#)[\[17\]](#)
- **Firefighting Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[\[12\]](#)[\[15\]](#)[\[16\]](#)

Handling, Storage, and Disposal

- **Handling:** Use in a well-ventilated area, preferably a chemical fume hood.[\[15\]](#) Avoid creating dust.[\[15\]](#) Avoid all personal contact, including inhalation, and contact with skin and eyes.[\[6\]](#)[\[16\]](#)[\[17\]](#) Wash hands thoroughly after handling.[\[6\]](#)[\[12\]](#)
- **Storage:** Store in a cool, dry, and well-ventilated place.[\[15\]](#) Keep the container tightly closed when not in use.[\[8\]](#)[\[15\]](#)[\[16\]](#) The substance may be light and air-sensitive; storage under an inert atmosphere is recommended.[\[12\]](#)[\[16\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases.[\[5\]](#)[\[12\]](#)
- **Disposal:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[15\]](#) Waste materials must be disposed of in accordance with local, regional, and national regulations.[\[16\]](#) Do not empty into drains.[\[16\]](#)

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to safe areas.[\[15\]](#) Ensure adequate ventilation.[\[6\]](#)[\[15\]](#) Avoid breathing dust and contact with skin and eyes.[\[6\]](#)[\[17\]](#) Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[\[5\]](#)[\[15\]](#)
- **Environmental Precautions:** Prevent the product from entering drains, waterways, or sewers.[\[5\]](#)[\[6\]](#)[\[15\]](#)
- **Containment and Cleanup:** For minor spills, clean up immediately.[\[17\]](#) Sweep up the solid material, taking care not to create dust, and shovel it into a suitable, closed container for disposal.[\[12\]](#)[\[15\]](#)[\[16\]](#) Clean the contaminated surface thoroughly.[\[6\]](#)

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